

methyl 3,5-dinitrobenzoate chemical properties and structure

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Compound of Interest

Compound Name: Methyl 3,5-dinitrobenzoate

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An In-depth Technical Guide to Methyl 3,5-Dinitrobenzoate

This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **methyl 3,5-dinitrobenzoate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Methyl 3,5-dinitrobenzoate is an organic compound and a methyl ester derivative of 3,5-dinitrobenzoic acid.^{[1][2]} It is often used as a reagent or standard in various chemical analyses.^{[3][4]}

Molecular Structure:

The structure consists of a benzene ring substituted with a methyl ester group at position 1 and two nitro groups at positions 3 and 5.

Caption: 2D structure of **methyl 3,5-dinitrobenzoate**.

Physicochemical Properties

The key quantitative properties of **methyl 3,5-dinitrobenzoate** are summarized in the table below for easy reference.

Property	Value	Reference
Identifiers		
IUPAC Name	methyl 3,5-dinitrobenzoate	[2]
CAS Number	2702-58-1	[1][2][5][6]
Formula & Weight		
Molecular Formula	C ₈ H ₆ N ₂ O ₆	[1][2][5][6][7][8]
Molecular Weight	226.14 g/mol	[1][2][5][6][7][8]
Physical Properties		
Appearance	White to off-white powder/crystals	[4]
Melting Point	107-109 °C	[3][5]
Boiling Point	367.74 °C	[4]
Density	1.6136 g/cm ³	[4]
Solubility	Soluble in chloroform, methanol	[4]
Structural Codes		
SMILES	<chem>COC(=O)C1=CC(=CC(=C1)[O-])[O-]</chem> INVALID-LINK--[O-]-- INVALID-LINK--[O-]	[2][3]
InChI	InChI=1S/C8H6N2O6/c1-16-8(11)5-2-6(9(12)13)4-7(3-5)10(14)15/h2-4H,1H3	[1][2][3][8][9]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **methyl 3,5-dinitrobenzoate**.

- ¹H NMR: Proton NMR spectra are available for this compound.[9][10]

- Infrared (IR) Spectroscopy: IR spectral data has been recorded and is accessible through various databases.[\[1\]](#)[\[8\]](#)
- Mass Spectrometry: Electron ionization mass spectrometry data is also available.[\[1\]](#)[\[2\]](#)

Experimental Protocols: Synthesis

The synthesis of **methyl 3,5-dinitrobenzoate** is typically achieved via the esterification of 3,5-dinitrobenzoic acid. Below are two common methodologies.

Green Synthesis: Microwave-Assisted Direct Esterification

This modern approach emphasizes efficiency and reduced hazardous waste, aligning with the principles of green chemistry.[\[11\]](#)

- Principle: Fischer esterification, where an alcohol (methanol) reacts directly with a carboxylic acid (3,5-dinitrobenzoic acid) in the presence of an acid catalyst, accelerated by microwave irradiation.
- Materials:
 - 3,5-Dinitrobenzoic acid
 - Methanol (reagent grade)
 - Concentrated sulfuric acid (catalyst)
 - Round-bottomed flask suitable for microwave synthesis
- Methodology:
 - In a clean, dry round-bottomed flask, combine 1.0 g of 3,5-dinitrobenzoic acid with 1-2 mL of methanol.[\[11\]](#)
 - Carefully add 1-2 drops of concentrated sulfuric acid to the mixture to act as a catalyst.[\[11\]](#)

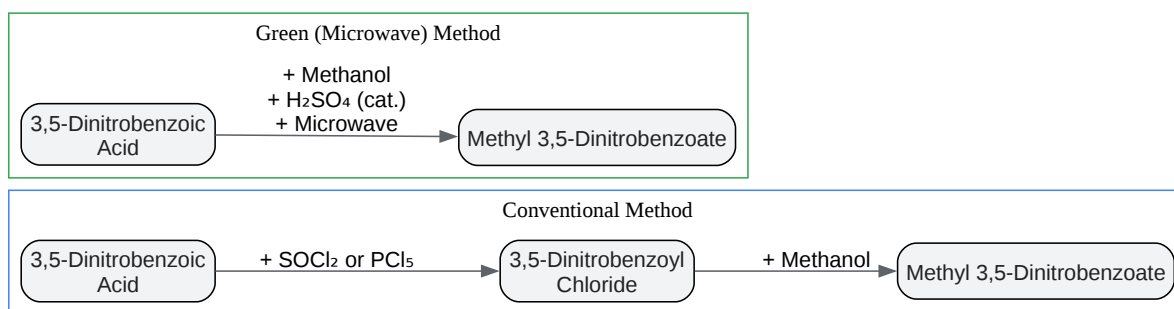
- Place the flask in a microwave reactor and irradiate the mixture. The reaction is typically completed within a short timeframe (e.g., a few minutes, depending on the microwave system's power).
- After the reaction is complete, allow the mixture to cool to room temperature.
- The product can be isolated by pouring the reaction mixture into cold water, which will cause the ester to precipitate.
- Collect the solid product by filtration, wash with cold water to remove any remaining acid, and dry.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain purified **methyl 3,5-dinitrobenzoate**.[\[11\]](#)

Conventional Synthesis: Acyl Chloride Method

This traditional two-step method involves the activation of the carboxylic acid by converting it to an acyl chloride, which is then reacted with the alcohol.[\[11\]](#)

- Principle: The highly reactive 3,5-dinitrobenzoyl chloride readily reacts with methanol to form the corresponding ester. This method avoids the equilibrium limitations of Fischer esterification.
- Step 1: Synthesis of 3,5-Dinitrobenzoyl Chloride
 - Materials: 3,5-Dinitrobenzoic acid, thionyl chloride (SOCl_2) or phosphorus pentachloride (PCl_5).[\[11\]](#)
 - Methodology:
 - Place 3,5-dinitrobenzoic acid in a round-bottomed flask equipped with a reflux condenser.
 - Add an excess of thionyl chloride.
 - Gently heat the mixture under reflux until the evolution of HCl and SO_2 gases ceases. This indicates the completion of the reaction.

- Remove the excess thionyl chloride by distillation under reduced pressure to yield the crude 3,5-dinitrobenzoyl chloride.
- Step 2: Esterification
 - Materials: 3,5-Dinitrobenzoyl chloride (from Step 1), methanol.
 - Methodology:
 - Dissolve the crude 3,5-dinitrobenzoyl chloride in a suitable dry, inert solvent.
 - Slowly add methanol to the solution while stirring. The reaction is exothermic.
 - After the addition is complete, continue stirring for a period (e.g., 30-60 minutes) to ensure the reaction goes to completion.[11]
 - Isolate the product, often by removing the solvent and washing the residue with a dilute base (e.g., sodium bicarbonate solution) to neutralize any remaining acid, followed by water.
 - Dry and recrystallize the crude product to yield pure **methyl 3,5-dinitrobenzoate**.



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Caption: Workflow for synthesizing **methyl 3,5-dinitrobenzoate**.

Safety and Handling

Methyl 3,5-dinitrobenzoate is classified as harmful if swallowed.[2][12]

- Personal Protective Equipment (PPE): Wear safety glasses with side-shields, protective gloves, and long-sleeved clothing when handling.[13]
- Handling: Use in a well-ventilated area. Avoid dust formation, ingestion, and inhalation.[13] Practice good industrial hygiene; do not eat, drink, or smoke when using this product and wash hands after handling.[12][13]
- Storage: Keep the container tightly closed and store in a dry, well-ventilated place.[13]
- First Aid:
 - Ingestion: If swallowed, rinse mouth and get medical help.[12]
 - Eye Contact: Rinse with plenty of water for at least 15 minutes.[13]
 - Skin Contact: Wash off immediately with plenty of water.[13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[12]

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